

Technical Guide: (R)-Amino-N-benzyl-3-methoxypropionamide

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Compound of Interest

Compound Name: (R)-Amino-N-benzyl-3-methoxypropionamide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **(R)-Amino-N-benzyl-3-methoxypropionamide**, a key intermediate in the synthesis of the anticonvulsant drug Lacosamide. This document details its physicochemical properties, including its molecular weight, and outlines its role in pharmaceutical manufacturing. The information is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Introduction

(R)-Amino-N-benzyl-3-methoxypropionamide is a chiral organic compound that serves as a critical building block in the synthesis of Lacosamide.^[1] Lacosamide is an antiepileptic drug used for the treatment of partial-onset seizures. The stereochemistry of **(R)-Amino-N-benzyl-3-methoxypropionamide** is crucial for the efficacy of the final active pharmaceutical ingredient. Understanding the properties of this intermediate is essential for process optimization, impurity profiling, and ensuring the quality of the final drug product.

Physicochemical Properties

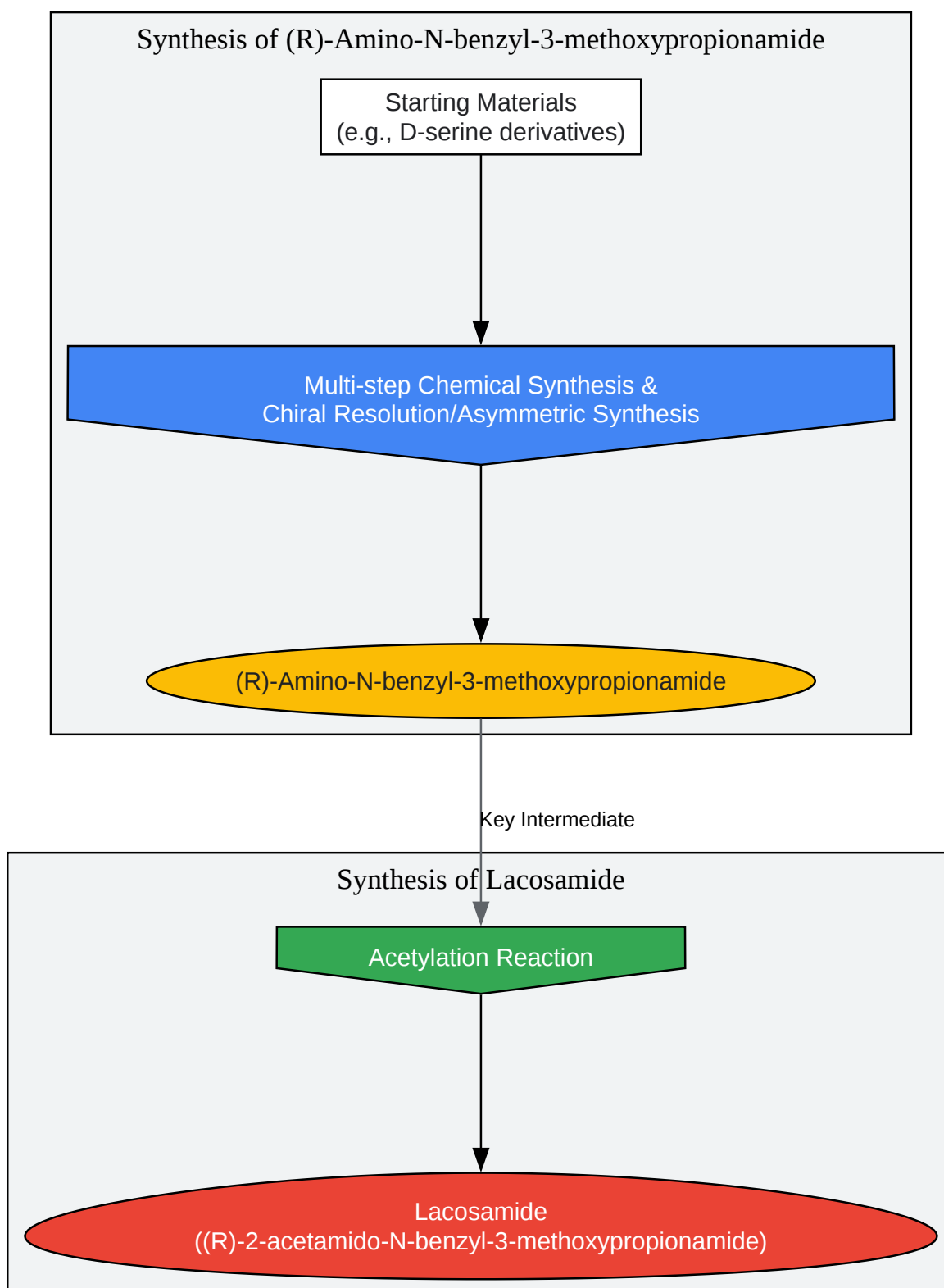
The fundamental physicochemical properties of **(R)-Amino-N-benzyl-3-methoxypropionamide** are summarized in the table below. These properties are critical for its handling, characterization, and use in synthetic protocols.

Property	Value	References
Molecular Formula	C ₁₁ H ₁₆ N ₂ O ₂	[2][3][4][5][6]
Molecular Weight	208.26 g/mol	[2][4][5][7]
CAS Number	196601-69-1	[2][3][4]
Appearance	Colorless liquid	[3]
IUPAC Name	(2R)-2-amino-N-benzyl-3-methoxypropanamide	[5]
Synonyms	(R)-2-amino-N-benzyl-3-methoxypropanamide, N-Desacetyl Lacosamide	[3]

Synthesis and Role in Lacosamide Production

(R)-Amino-N-benzyl-3-methoxypropionamide is a key intermediate in the synthesis of Lacosamide. The manufacturing process of Lacosamide often involves the resolution of a racemic mixture or an asymmetric synthesis to obtain the desired (R)-enantiomer of this intermediate. The purity and stereochemical integrity of **(R)-Amino-N-benzyl-3-methoxypropionamide** are paramount as they directly impact the quality and therapeutic efficacy of the final Lacosamide product.

The diagram below illustrates the logical relationship in the synthesis of Lacosamide, highlighting the central role of **(R)-Amino-N-benzyl-3-methoxypropionamide**.



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Caption: Logical workflow of Lacosamide synthesis.

Experimental Protocols

While specific experimental protocols are proprietary to manufacturers, a general methodology for the synthesis and analysis of **(R)-Amino-N-benzyl-3-methoxypropionamide** can be outlined.

General Synthetic Approach

A common synthetic route starts from D-serine. The hydroxyl group is first methylated, and the amino group is protected. The carboxylic acid is then activated and coupled with benzylamine to form the amide bond. Finally, deprotection of the amino group yields **(R)-Amino-N-benzyl-3-methoxypropionamide**.

Analytical Characterization

The identity and purity of **(R)-Amino-N-benzyl-3-methoxypropionamide** are typically confirmed using a combination of analytical techniques:

- High-Performance Liquid Chromatography (HPLC): To determine the purity and quantify impurities. Chiral HPLC is used to assess the enantiomeric excess.
- Mass Spectrometry (MS): To confirm the molecular weight and fragmentation pattern.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To elucidate the chemical structure and confirm the stereochemistry.

Conclusion

(R)-Amino-N-benzyl-3-methoxypropionamide is a fundamentally important molecule in the pharmaceutical industry due to its role as a direct precursor to Lacosamide. A thorough understanding of its properties, particularly its molecular weight and stereochemistry, is crucial for the development of robust and efficient manufacturing processes for this life-saving medication. The data and diagrams presented in this guide offer a foundational resource for professionals in the field.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. (R)-2-Amino-N-benzyl-3-methoxypropionamide [lgcstandards.com]
- 3. CAS 196601-69-1|(R)-Amino-N-Benzyl-3-Methoxypropionamide [rlavie.com]
- 4. (R)-2-amino-N-benzyl-3-methoxypropanamide | 196601-69-1 [chemicalbook.com]
- 5. (R)-2-Amino-N-benzyl-3-methoxypropionamide | C11H16N2O2 | CID 10104501 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 196601-69-1|(R)-2-Amino-N-benzyl-3-methoxypropanamide|BLD Pharm [bldpharm.com]
- 7. 2-amino-N-benzyl-3-methoxypropanamide | C11H16N2O2 | CID 9837181 - PubChem [pubchem.ncbi.nlm.nih.gov]
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